

Physicochemical properties of 4-fluorophenibut

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Compound of Interest

Compound Name: 4-[[4-Fluorophenyl)sulfonyl]amino}butanoic acid

CAS No.: 405919-75-7

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Technical Whitepaper: Physicochemical Characterization & Pharmacological Profiling of 4-Fluorophenibut

Executive Summary 4-Fluorophenibut (β -(4-fluorophenyl)- γ -aminobutyric acid; CGP-11130) represents a critical structural bridge in the gabapentinoid class, positioned pharmacologically and physicochemically between Phenibut (β -phenyl-GABA) and Baclofen (β -(4-chlorophenyl)-GABA).[1] This guide provides a rigorous technical analysis of its molecular architecture, solubility profiles, and lipophilicity, offering researchers a foundational framework for drug development and pharmacokinetic evaluation.

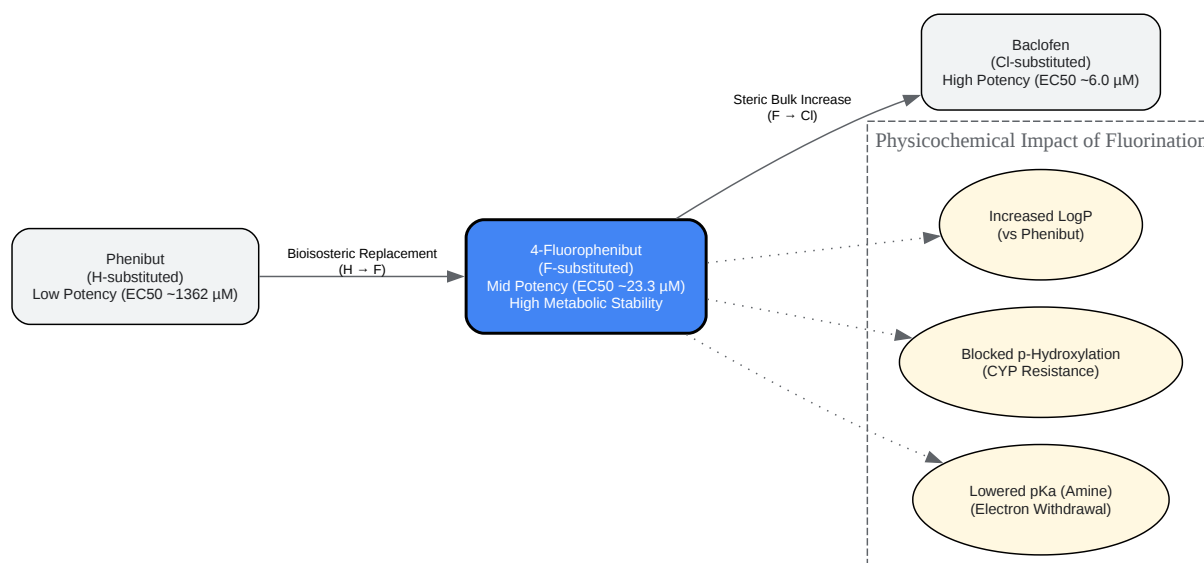
Part 1: Molecular Architecture & Identity

4-Fluorophenibut is a GABA-B receptor agonist.[1][2][3][4][5] Its structural distinctiveness lies in the para-position fluorine substitution on the phenyl ring.[5] This bioisosteric replacement of hydrogen (Phenibut) or chlorine (Baclofen) fundamentally alters the molecule's electronic distribution and metabolic stability without imposing significant steric hindrance.

Chemical Identity:

- IUPAC Name: 4-amino-3-(4-fluorophenyl)butanoic acid[2][6]
- Common Aliases: 4-F-Phenibut, Fluorobut, CGP-11130[1][2][5][6]
- CAS Number: 52237-19-1 (Racemic Free Acid), 1858241-03-8 (HCl Salt)
- Molecular Formula: $C_{10}H_{12}FNO_2$ [1][6]
- Molecular Weight: 197.21 g/mol (Free Acid); ~233.67 g/mol (HCl Salt)

Structural Comparative Analysis: The following diagram illustrates the structural activity relationship (SAR) between the three primary β -phenyl-GABA analogs.



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Figure 1: Structural relationships and physicochemical impact of fluorination on the GABA-B agonist scaffold.

Part 2: Physicochemical Core Parameters

Understanding the physicochemical behavior of 4-fluorophenibut is essential for formulation and predicting blood-brain barrier (BBB) permeability.

The "Fluorine Effect"

The fluorine atom is highly electronegative (3.98 Pauling scale) yet small (Van der Waals radius 1.47 Å vs. Hydrogen's 1.20 Å).

- **Electronic Effect:** The electron-withdrawing nature of fluorine pulls density from the phenyl ring, slightly decreasing the pKa of the nearby amine group compared to Phenibut. This reduces the fraction of ionized species at physiological pH, potentially aiding membrane transport.
- **Lipophilicity:** Fluorination typically increases lipophilicity (LogP) by ~0.25 units compared to hydrogen. This enhances passive diffusion across the BBB.^{[7][8]}
- **Metabolic Blockade:** The C-F bond (approx. 116 kcal/mol) is stronger than the C-H bond. Para-fluorination blocks metabolic attack (hydroxylation) at this position, a common clearance pathway for phenyl-substituted compounds.

Comparative Data Table

Property	Phenibut (Parent)	4-Fluorophenibut (Target)	Baclofen (Analog)	Relevance
MW (Free Acid)	179.22 g/mol	197.21 g/mol	213.66 g/mol	Diffusion rate
LogP (Calc)	0.2 - 0.9	~1.1 - 1.5	1.3 - 1.7	BBB Permeability
pKa (Acid)	~3.9	~3.8	~3.7	Ionization state
pKa (Base)	~10.6	~9.8 - 10.2	~9.6	Ionization state
Solubility (HCl)	Very High (>100 mg/mL)	High (>80 mg/mL)	Moderate	Formulation
Receptor Affinity	Low (EC50 1362 μ M)	Moderate (EC50 23.3 μ M)	High (EC50 6.0 μ M)	Potency

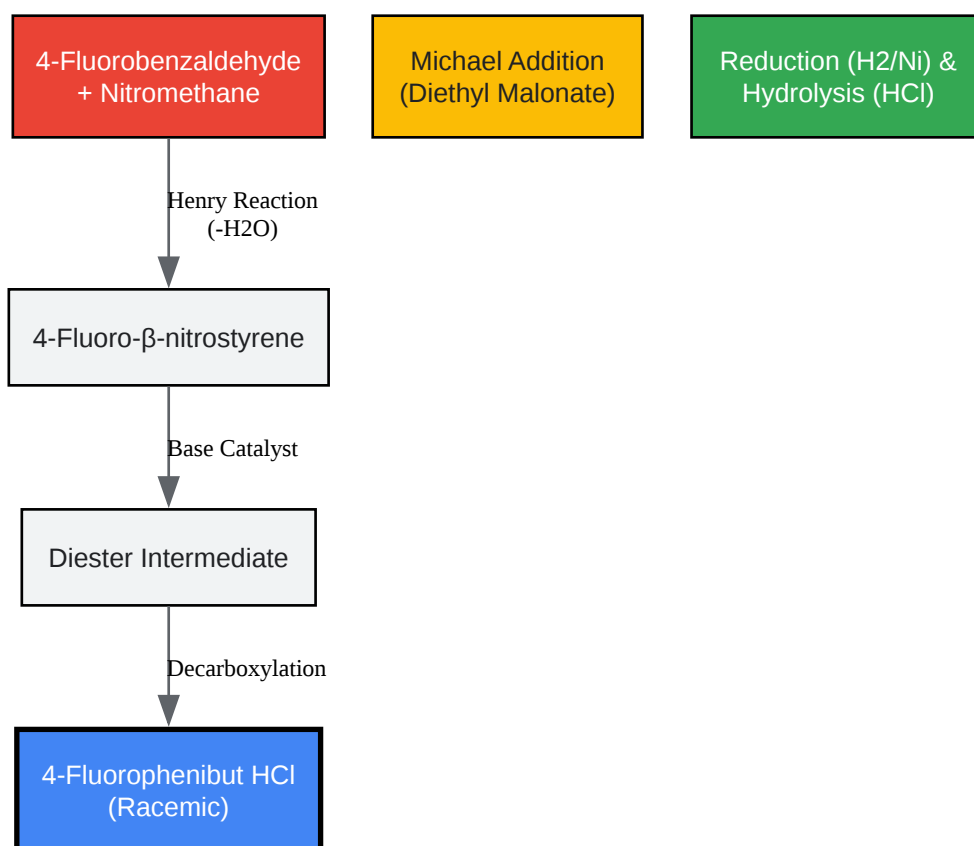
*Note: Values marked with an asterisk are calculated estimates based on SAR analysis and ACD/Labs predictors, as specific experimental monographs are rare. See Protocols below for validation.

Part 3: Synthesis & Solid-State Characterization

The most robust synthesis route for 4-fluorophenibut utilizes a telescoped Michael addition followed by reduction. This method minimizes the isolation of unstable intermediates.

Synthetic Pathway:

- Condensation: 4-Fluorobenzaldehyde reacts with nitromethane (Henry Reaction) to form the nitrostyrene derivative.
- Michael Addition: The nitrostyrene undergoes conjugate addition with diethyl malonate.
- Reduction/Hydrolysis: Raney Nickel or Pd/C hydrogenation reduces the nitro group to an amine, followed by acid hydrolysis to decarboxylate and form the final amino acid.



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Figure 2: Telescoped synthesis pathway for 4-fluorophenibut.

Solid State Form:

- HCl Salt: White crystalline powder. Hygroscopic. Melting point typically 190-200°C (decomposes).
- Free Amino Acid (FAA): Fine white powder. Less soluble in water, non-hygroscopic. Better suited for sublingual administration or lipid matrices.

Part 4: Experimental Protocols for Validation

To ensure scientific integrity, the following protocols allow researchers to validate the physicochemical properties of 4-fluorophenibut in-house.

Protocol A: Potentiometric Determination of pKa

Purpose: To determine the ionization constants of the carboxyl and amine groups.

- Preparation: Dissolve 20 mg of 4-fluorophenibut HCl in 20 mL of degassed, carbonate-free water (0.15 M KCl ionic strength adjuster).
- Titrant: Standardized 0.1 M NaOH.
- Apparatus: Automatic titrator (e.g., Mettler Toledo) with a glass pH electrode.
- Execution: Perform titration from pH 2.0 to pH 12.0 at 25°C under N₂ atmosphere.
- Analysis: Plot the first derivative of the titration curve. The first inflection point corresponds to the carboxyl group neutralization (pKa₁), and the second to the deprotonation of the ammonium group (pKa₂).

Protocol B: Shake-Flask Lipophilicity (LogP)

Purpose: To measure the partition coefficient between n-octanol and water.

- Phases: Saturate n-octanol with phosphate buffer (pH 7.4) and vice versa for 24 hours.
- Dissolution: Dissolve 4-fluorophenibut (FAA form preferred) in the pre-saturated aqueous buffer to a concentration of 1 mM.
- Partitioning: Mix equal volumes of drug solution and pre-saturated octanol in a glass vial.
- Equilibration: Shake mechanically for 4 hours at 25°C, then centrifuge to separate phases.
- Quantification: Analyze the concentration of 4-fluorophenibut in both phases using HPLC-UV (210 nm).
- Calculation:

Protocol C: HPLC Purity & Identity Check

Purpose: Routine quality control.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 5 µm, 4.6 x 150 mm).

- Mobile Phase A: 0.1% Phosphoric acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 60% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (primary) and 254 nm (aromatic check).
- Retention Time: Expect elution slightly later than Phenibut due to higher lipophilicity.

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